

# An In-depth Technical Guide to Trimethoxymethane (CAS 149-73-5)

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## Compound of Interest

Compound Name: Trimethoxymethane

Cat. No.: B044869

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## Abstract

**Trimethoxymethane**, also known as trimethyl orthoformate (TMOF), is the simplest orthoester with the chemical formula  $\text{HC}(\text{OCH}_3)_3$ .<sup>[1][2]</sup> This colorless, flammable liquid possesses a pungent odor and is a versatile and indispensable reagent in modern organic synthesis.<sup>[1][3][4]</sup> Its utility spans a wide range of applications, from serving as a protective group for aldehydes and a dehydrating agent to being a key building block in the synthesis of complex molecules, including pharmaceuticals and agrochemicals.<sup>[5][6]</sup> This technical guide provides a comprehensive overview of **trimethoxymethane**, including its chemical and physical properties, synthesis, and key applications, with a focus on detailed experimental protocols and reaction mechanisms relevant to researchers and professionals in drug development.

## Chemical and Physical Properties

**Trimethoxymethane** is a volatile and reactive compound. Its key physical and chemical properties are summarized in the table below, providing essential data for its safe handling and application in experimental setups.

Property	Value	References
CAS Number	149-73-5	[1]
Molecular Formula	C <sub>4</sub> H <sub>10</sub> O <sub>3</sub>	[1][4]
Molecular Weight	106.12 g/mol	[1][4]
Appearance	Colorless liquid	[1][7]
Odor	Pungent, ethereal	[1][3][7]
Boiling Point	100.6 - 102 °C	[1][7]
Melting Point	-53 °C	[1]
Density	0.967 - 0.971 g/mL at 25 °C	[1][7]
Refractive Index (n <sup>20</sup> /D)	1.379	[7]
Flash Point	13 °C (55 °F)	[1][3]
Solubility	Miscible with ethanol, ether, benzene. Decomposes in water.	[3][4][5][7]
Vapor Pressure	1 kPa at 7 °C	[1]

## Synthesis of Trimethoxymethane

The industrial synthesis of **trimethoxymethane** is primarily achieved through two main routes: the methanolysis of hydrogen cyanide and the Williamson ether synthesis from chloroform.

### Methanolysis of Hydrogen Cyanide

This is the principal large-scale industrial method for producing **trimethoxymethane**. [1][2][3]  
The reaction involves the treatment of hydrogen cyanide with an excess of methanol.

Reaction:  $\text{HCN} + 3 \text{HOCH}_3 \rightarrow \text{HC}(\text{OCH}_3)_3 + \text{NH}_3$  [1][3]

### From Chloroform and Sodium Methoxide

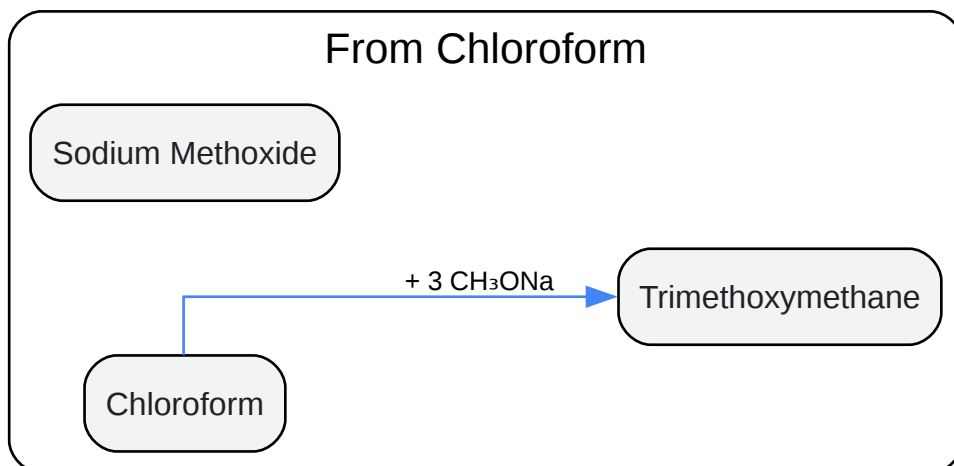
An alternative synthesis, representative of the Williamson ether synthesis, involves the reaction of chloroform with sodium methoxide.<sup>[1]</sup><sup>[8]</sup> This method is also used in industrial production.<sup>[8]</sup>

Reaction:  $\text{CHCl}_3 + 3 \text{CH}_3\text{ONa} \rightarrow \text{HC}(\text{OCH}_3)_3 + 3 \text{NaCl}$ <sup>[8]</sup>

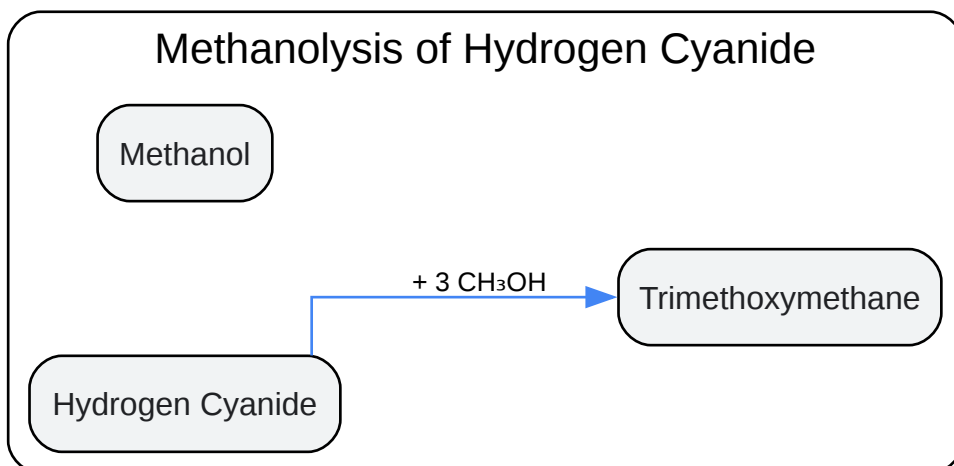
A one-step variation of this process uses chloroform, methanol, and sodium hydroxide with a phase transfer catalyst.<sup>[8]</sup>

## Industrial Synthesis of Trimethoxymethane

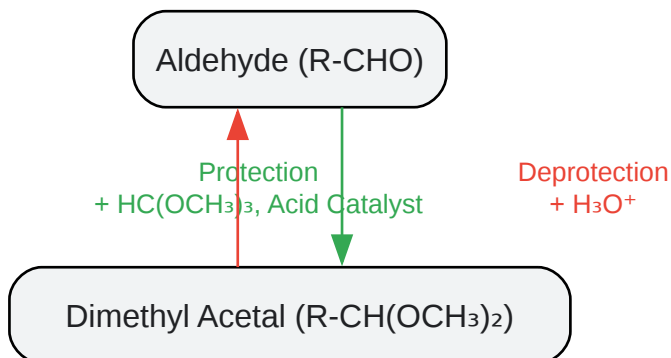
## From Chloroform



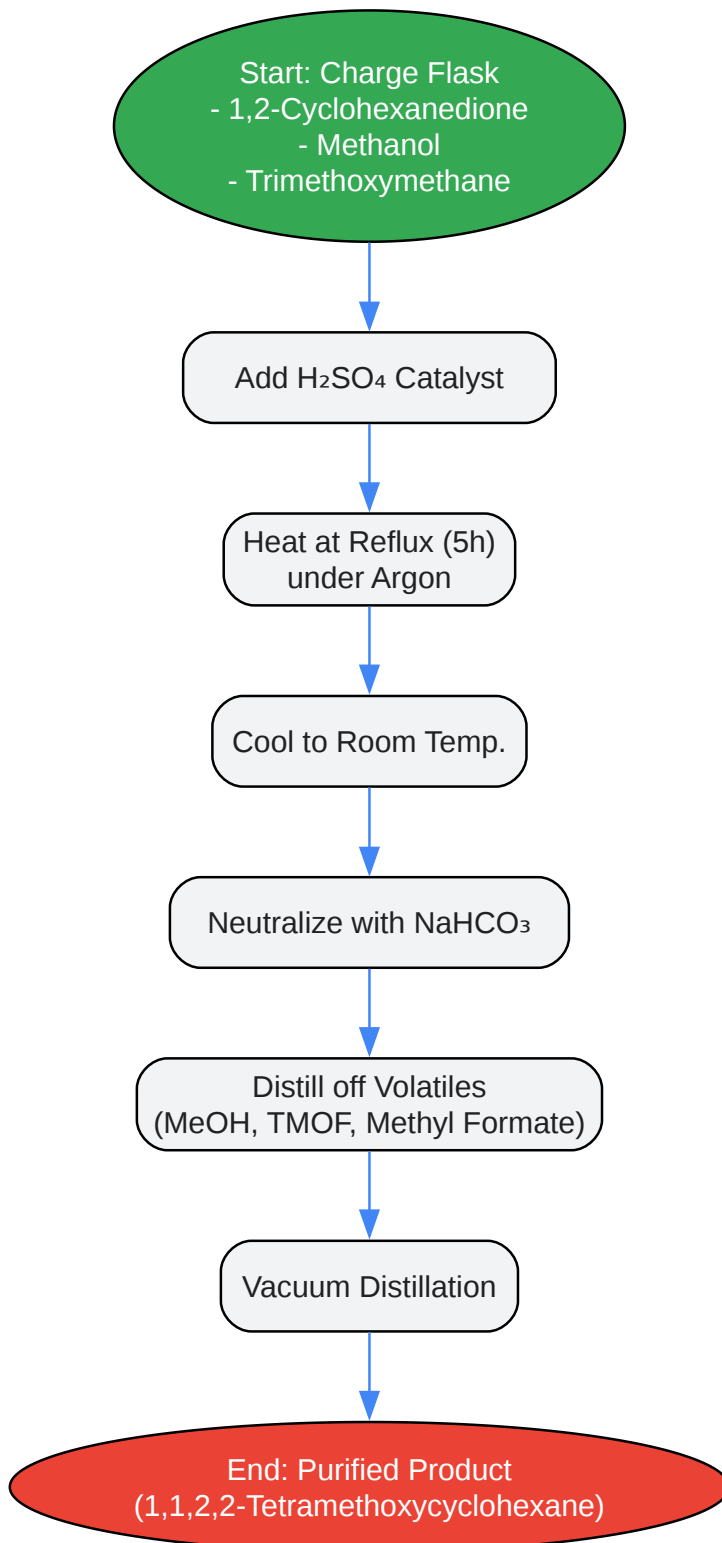
## Methanolysis of Hydrogen Cyanide



## Aldehyde Protection-Deprotection Cycle



## Workflow: Synthesis of 1,1,2,2-Tetramethoxycyclohexane

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